

tridecyl methacrylate CAS number and molecular weight

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Compound of Interest

Compound Name: Tridecyl methacrylate

Cat. No.: B1346638

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Technical Overview of Tridecyl Methacrylate

This document provides core technical specifications for **tridecyl methacrylate**, a significant monomer in polymer chemistry. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in various applications.

Tridecyl methacrylate is an organic compound classified as a methacrylate ester.^[1] It is primarily used as a monomer in the synthesis of polymers and copolymers.^[1] Its characteristic branched-chain structure and long carbon chain impart valuable properties such as hydrophobicity, making it suitable for formulations that require water resistance and durability.^[1]

Chemical and Physical Properties

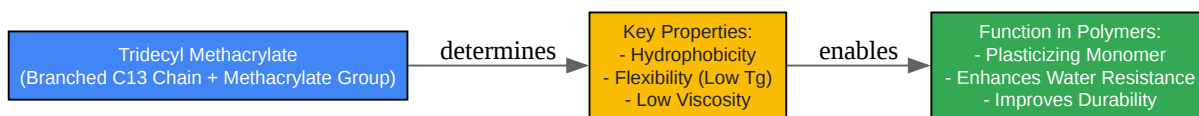
The fundamental properties of **tridecyl methacrylate** are summarized below. This data is essential for its application in material science and chemical synthesis.

Property	Value
CAS Registry Number	2495-25-2[1][2][3][4][5]
Molecular Formula	C17H32O2[1][2][3][4]
Molecular Weight	268.44 g/mol [1][5]
IUPAC Name	tridecyl 2-methylprop-2-enoate[1]
Appearance	Clear, colorless to pale yellow liquid[2][6]
Density	0.88 g/mL at 25 °C[2][5]
Boiling Point	118 °C at 1 Torr[2]
Flash Point	>230 °F (>110 °C)[2]
Refractive Index	n20/D 1.45[2][4]

It is important to note that commercial **tridecyl methacrylate** may be a mixture of branched-chain isomers and is often stabilized with an inhibitor like MEHQ (hydroquinone monomethyl ether) to prevent polymerization during storage.[2][7]

Logical Relationship: Structure to Function

The molecular structure of **tridecyl methacrylate** directly influences its function as a monomer in polymerization.



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Caption: Relationship between structure, properties, and function.

Note on Advanced Technical Data: This guide focuses on the fundamental chemical and physical properties of **tridecyl methacrylate**. Detailed experimental protocols, reaction kinetics, and specific signaling pathway interactions are highly application-dependent and fall

outside the scope of this document. For such information, researchers are encouraged to consult specialized academic literature and conduct application-specific investigations.

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